Application Notes and Protocols for the Synthesis and Purification of Montelukast

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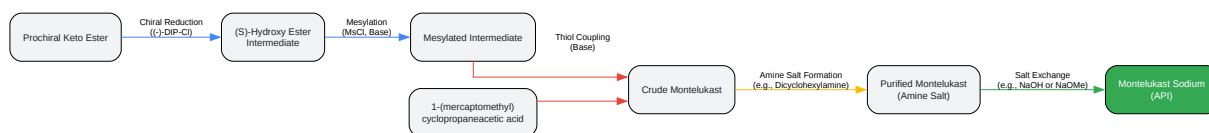| Compound of Interest		
Compound Name:	Masilukast	
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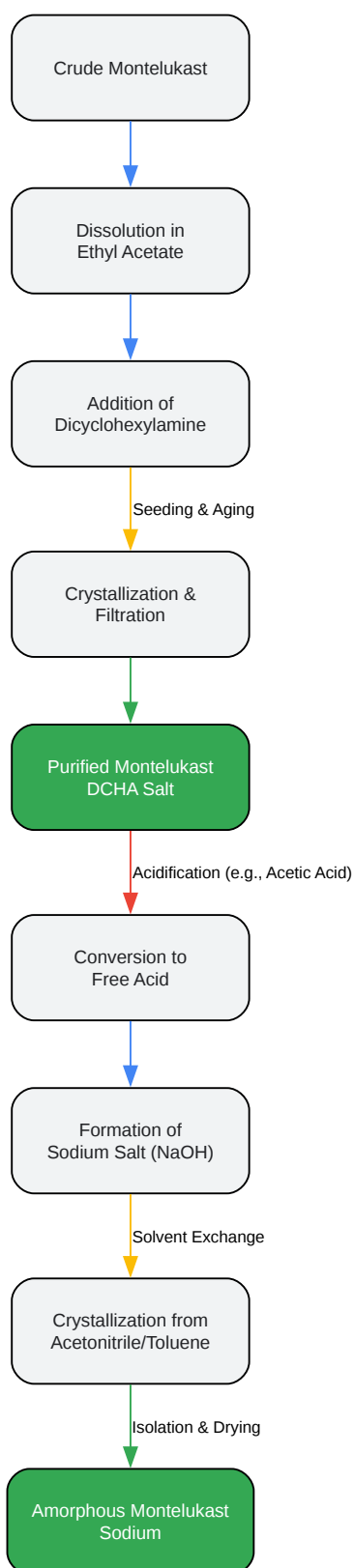For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the synthesis and purification of Montelukast, a potent and selective leukotriene D4 receptor antagonist. The information is intended for research and development purposes.

Synthesis of Montelukast

The synthesis of Montelukast is a multi-step process. One common and efficient synthetic route is outlined below, involving the coupling of two key intermediates. This pathway is notable for its stereoselective reduction to achieve the desired (R)-enantiomer.

Synthesis Workflow Diagram

Prochiral Keto Ester → (Chiral Reduction ((−)-DIP-Cl)) → (S)-Hydroxy Ester Intermediate → (Mesylation (MsCl, Base)) → Mesylated Intermediate → (Thiol Coupling (Base)) → Crude Montelukast → (Amine Salt Formation (e.g., Dicyclohexylamine)) → Purified Montelukast (Amine Salt) → (Salt Exchange (e.g., NaOH or NaOMe)) → Montelukast Sodium (API)

1-(mercaptomethyl) cyclopropaneacetic acid → Crude Montelukast

Crude Montelukast

↓

Dissolution in
Ethyl Acetate

↓

Addition of
Dicyclohexylamine

↓ Seeding & Aging

Crystallization &
Filtration

↓

Purified Montelukast
DCHA Salt

↓ Acidification (e.g., Acetic Acid)

Conversion to
Free Acid

↓

Formation of
Sodium Salt (NaOH)

↓ Solvent Exchange

Crystallization from
Acetonitrile/Toluene

↓ Isolation & Drying

Amorphous Montelukast
Sodium

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